

Application Note: Solid-Phase Synthesis with 2-Chloro-N-[(dimethylcarbamoyl)methyl]acetamide

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Compound of Interest

Compound Name:	2-chloro-N-[(dimethylcarbamoyl)methyl]acetamide
CAS No.:	125794-22-1
Cat. No.:	B2939297

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Introduction & Chemical Profile[1][2][3][4][5]

2-chloro-N-[(dimethylcarbamoyl)methyl]acetamide (CAS: 125794-22-1) is a bifunctional reagent utilized in solid-phase peptide synthesis (SPPS) and library generation. Its structure features an electrophilic

-chloroacetyl group capable of undergoing

displacement, coupled to a hydrophilic glycine dimethylamide moiety.

Key Chemical Attributes[1][2][4][5][6][7][8]

- Formula:
- Molecular Weight: 178.62 g/mol
- Structure:

- **Functionality:**
 - **Electrophile:** The chloroacetyl group reacts with nucleophiles (primary amines, secondary amines, thiols, selenols).
 - **Solubility Tag:** The C-terminal dimethylamide () acts as a polar, non-ionizable capping group, enhancing the solvation of hydrophobic sequences in aqueous and organic media.
 - **Spacer:** The internal glycine unit provides steric flexibility, reducing aggregation during synthesis.

Primary Applications

- **Cysteine Capping/Tagging:** Irreversible alkylation of cysteine residues to prevent disulfide bond formation or to introduce a polar tag.
- **N-Terminal Functionalization:** Creation of -alkylated peptide backbones (peptoid-peptide hybrids) via "sub-monomer" type reactions.
- **Fragment-Based Drug Discovery (FBDD):** Incorporation of the dimethylcarbamoylmethyl motif as a covalent warhead or solubility-enhancing linker.

Mechanistic Principles

The reaction proceeds via a classic bimolecular nucleophilic substitution (

). The nucleophile on the solid support (Resin-NuH) attacks the

-carbon of the chloroacetyl group, displacing the chloride ion.

Reaction Scheme

Where R = -CONH-CH

-CONMe

Selectivity Considerations

- Thiols (Cys): React rapidly at pH 7.5–8.5. Highly chemoselective over amines at controlled pH.
- Amines (N-terminus/Lys): React slower; require higher pH (DIEA/Collidine) or elevated temperatures.
- Histidine/Methionine: Potential for side reactions (alkylation of imidazole or thioether) if excess reagent and harsh conditions are used.

Experimental Protocols

Preparation of Stock Solution

Reagent: CldGly-DMA is typically a solid or viscous oil. Solvent: Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP).

- Weigh 178.6 mg of CldGly-DMA (1.0 mmol).
- Dissolve in 5.0 mL of anhydrous DMF.
- Concentration: 0.2 M.
- Note: Prepare fresh to avoid hydrolysis of the chloroacetyl group by trace moisture.

Protocol A: Chemoselective Capping of Cysteine Residues

This protocol permanently blocks free sulfhydryl groups on the resin-bound peptide, introducing the polar dimethylamide tag.

Materials:

- Peptide-Resin (Fmoc-deprotected or side-chain deprotected Cys).
- Base: Diisopropylethylamine (DIPEA).
- Solvent: DMF.^{[1][2]}

Step-by-Step Procedure:

- Wash: Wash the resin 3x with DMF.
- Reaction Mixture: To the resin (0.1 mmol scale), add:
 - 2.5 mL of 0.2 M CldGly-DMA in DMF (5 eq, 0.5 mmol).
 - 87 μ L of DIPEA (5 eq, 0.5 mmol).
- Incubation: Shake at Room Temperature (RT) for 30–60 minutes.
 - Optimization: For sterically hindered Cys, extend to 2 hours.
- Wash: Drain and wash resin 5x with DMF, 3x with DCM.
- Validation: Perform an Ellman's Test (should be negative) or micro-cleavage followed by LC-MS.
 - Expected Mass Shift: +142.1 Da (Loss of H, Gain of).

Protocol B: N-Terminal Alkylation (Peptoid-Like Functionalization)

This protocol attaches the tag to the N-terminal amine. Note that this forms a secondary amine, which is difficult to acylate further. This is typically a terminal step.

Materials:

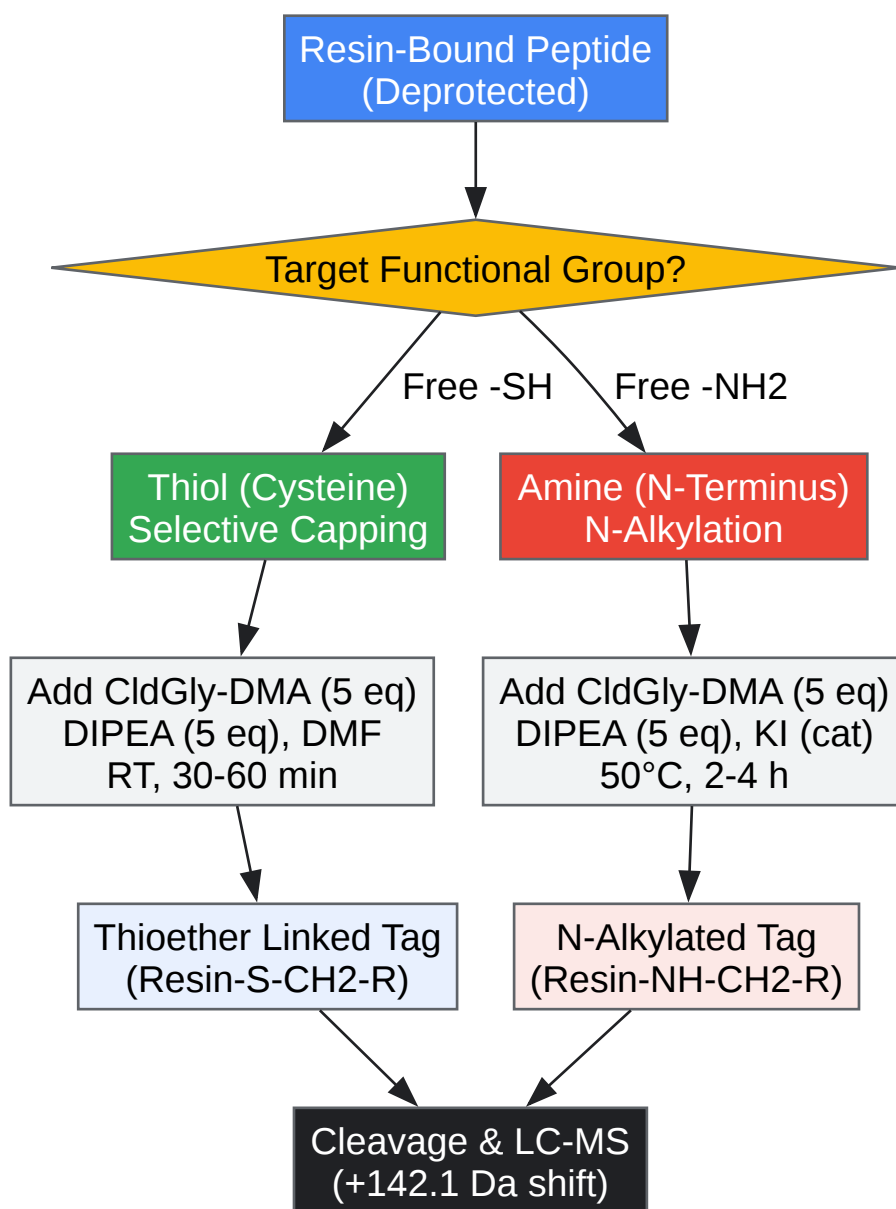
- Resin-bound peptide with free N-terminal amine.
- Base: DIPEA or 2,4,6-Collidine.
- Catalyst: Potassium Iodide (KI) (Optional, accelerates).

Step-by-Step Procedure:

- Wash: Wash resin 3x with DMF.
- Reaction Mixture:
 - 2.5 mL of 0.2 M CldGly-DMA in DMF (5 eq).
 - 87 μ L of DIPEA (5 eq).
 - (Optional) 10 mg KI (Catalytic).
- Incubation: Shake at 50°C for 2 hours or RT overnight (12–16 h).
 - Note: Heating is recommended for secondary amines or hindered N-termini.
- Wash: Wash 5x DMF, 3x DCM.
- Validation: Chloranil test (for secondary amines) or LC-MS.
 - Expected Mass Shift: +142.1 Da.

Visualizing the Workflow

The following diagram illustrates the decision logic and chemical pathways for using CldGly-DMA in solid-phase synthesis.



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Caption: Decision tree for functionalizing resin-bound peptides with CldGly-DMA based on the target nucleophile.

Quantitative Data Summary

Parameter	Cysteine S-Alkylation	N-Terminal N-Alkylation
Equivalents (Reagent)	3–5 eq	5–10 eq
Base	DIPEA (5 eq)	DIPEA (10 eq) or Collidine
Temperature	Room Temperature ()	Elevated ()
Time	30–60 min	2–16 hours
Catalyst	None required	KI (0.1 eq) recommended
Side Reactions	Minimal (High Specificity)	Over-alkylation (rare due to steric bulk)

Troubleshooting & Optimization

Issue: Incomplete Reaction

- Cause: Steric hindrance from adjacent bulky amino acids (e.g., Ile, Val, Pro).
- Solution (Amine): Use microwave irradiation (50°C, 25 Watts, 15 min).
- Solution (Thiol): Repeat the coupling step (double couple) with fresh reagents.

Issue: Solubility/Precipitation

- Cause: High concentration of the reagent in pure DCM.
- Solution: Ensure DMF or NMP is used as the primary solvent. The dimethylamide tail aids solubility, but the chloroacetyl headgroup requires polar aprotic solvents.

Issue: Side-Chain Alkylation

- Cause: Basic conditions reacting with His or Met.
- Solution: Keep pH < 8.0. For Cys capping, use a weaker base like 2,4,6-collidine instead of DIPEA if His is present unprotected.

References

- Sigma-Aldrich. Product Specification: **2-chloro-N-[(dimethylcarbamoyl)methyl]acetamide** (CAS 125794-22-1).
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Sources

- 1. Lab Reporter [fishersci.co.uk]
- 2. chem.uci.edu [chem.uci.edu]
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